

Bis(4-Methoxyphenyl)methanone-d8 safety data sheet information

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Compound of Interest

Compound Name: Bis(4-Methoxyphenyl)methanone-d8

Cat. No.: B15141415

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An In-depth Technical Guide on the Safety of **Bis(4-Methoxyphenyl)methanone-d8**

This guide provides a comprehensive overview of the safety information for **Bis(4-Methoxyphenyl)methanone-d8**, compiled from available Safety Data Sheets (SDS). It is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Substance Identification

Bis(4-Methoxyphenyl)methanone-d8 is the deuterium-labeled version of Bis(4-Methoxyphenyl)methanone. While specific safety data for the deuterated compound is limited, the information for the non-deuterated parent compound, 4,4'-Dimethoxybenzophenone, serves as a primary reference.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Bis(4-Methoxyphenyl)methanone-d8
Synonyms	4,4'-Dimethoxybenzophenone-d8
CAS Number	109333-35-9
Molecular Formula	C ₁₅ H ₆ D ₈ O ₃

Hazard Identification

The compound is classified as hazardous. The primary hazards are related to ingestion and skin contact.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	Harmful if swallowed
Skin Corrosion/Irritation	2	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation[1]

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, eye protection, and face protection.[2] Avoid breathing dust.
- Response: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. If in eyes, rinse cautiously with water for several minutes.
- Storage: Store in a well-ventilated place and keep the container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

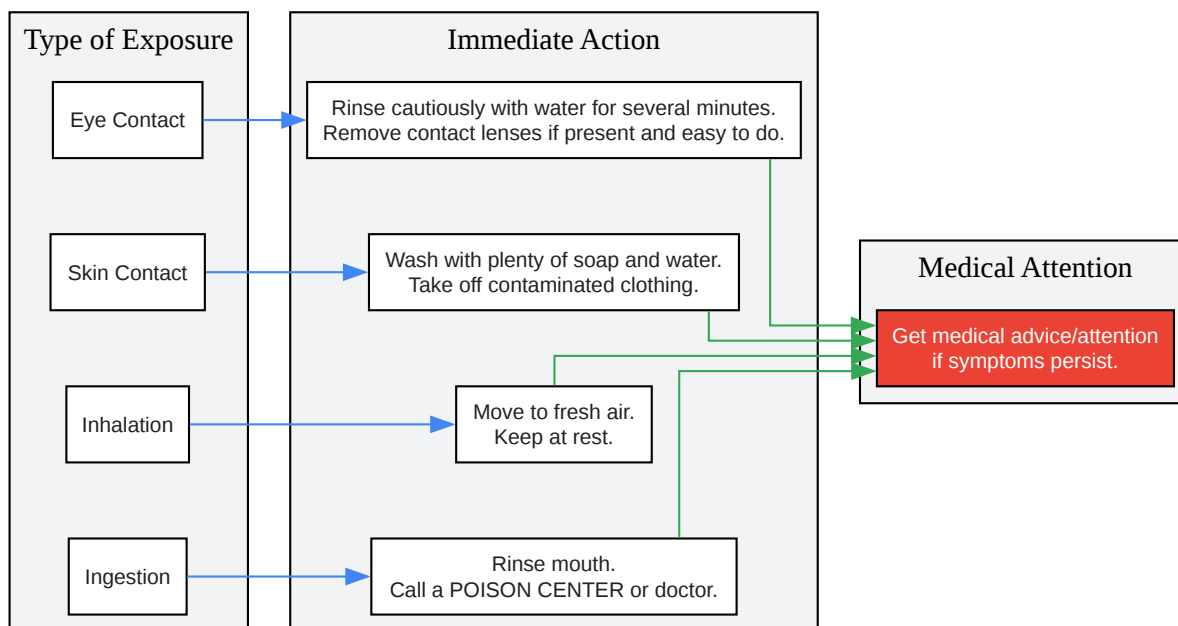
The following table summarizes the key physical and chemical properties of the non-deuterated form, 4,4'-Dimethoxybenzophenone.

Table 3: Physical and Chemical Properties

Property	Value	Reference
Appearance	Off-white to light yellow solid/powder	
Odor	Odorless	
Melting Point	141-143 °C	[3]
Flash Point	> 112 °C (> 233.6 °F)	
Molecular Weight	242.27 g/mol (non-deuterated)	[1][3]
Solubility	No data available	
Autoignition Temperature	No information available	

First-Aid Measures

In case of exposure, follow these first-aid measures.



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Caption: First-aid procedures for different exposure routes.

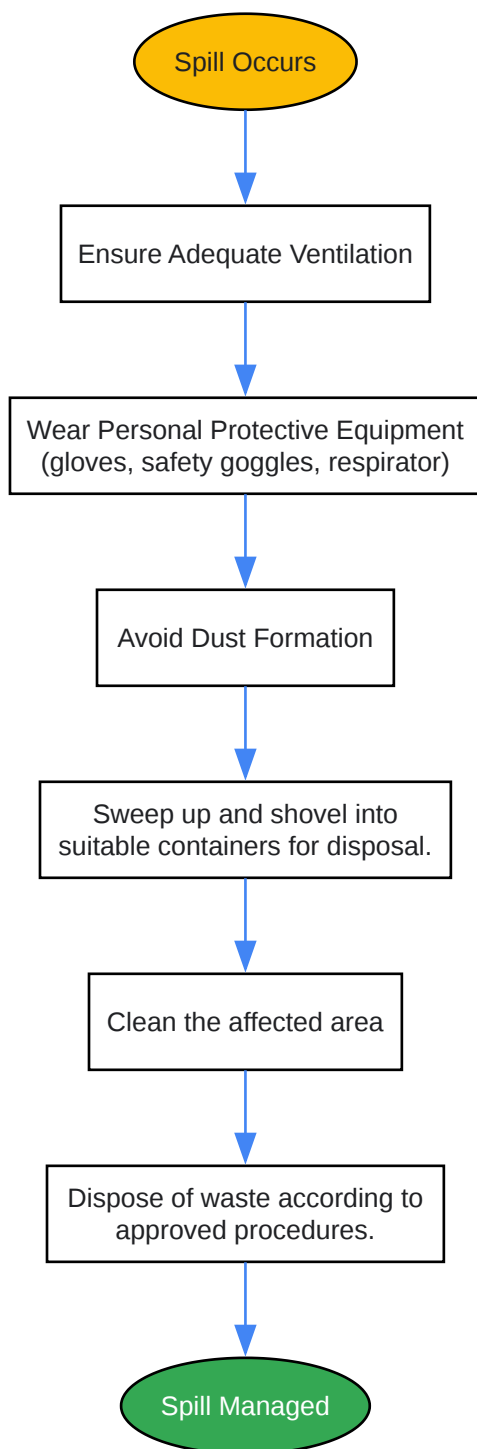
Fire-Fighting Measures

Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or foam.

Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide. Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.



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Caption: Workflow for responding to an accidental release.

Handling and Storage

Handling:

- Wash hands thoroughly after handling.
- Avoid contact with skin and eyes.
- Avoid ingestion and inhalation.
- Avoid the formation of dust.

Storage:

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store away from direct sunlight and incompatible materials such as strong oxidizing agents and strong bases.

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.
- Eyewash stations and safety showers should be close to the workstation location.^[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.^[3]

Experimental Protocols and Signaling Pathways

Safety Data Sheets are regulatory documents designed to provide guidance on the safe handling of a substance. They do not contain detailed experimental protocols or information on

biological signaling pathways. This type of information would be found in peer-reviewed scientific literature. The primary purpose of an SDS is to communicate the hazards of a chemical and to advise on safety precautions.

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